

# Solubility of Hexaamminenickel(II) Sulfate in Aqueous Ammonia: A Technical Guide

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## Compound of Interest

Compound Name: hexaamminenickel(II)

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This technical guide provides an in-depth analysis of the solubility of **hexaamminenickel(II)** sulfate,  $[\text{Ni}(\text{NH}_3)_6]\text{SO}_4$ , in aqueous ammonia solutions. Understanding the solubility characteristics of this complex is crucial in various industrial applications, including hydrometallurgical processes for nickel extraction, such as the Sherritt-Gordon process, where nickel is recovered from a solution of **hexaamminenickel(II)** sulfate.<sup>[1]</sup> This document summarizes key quantitative data, details experimental methodologies for solubility determination, and presents diagrams illustrating the chemical equilibria involved.

## Quantitative Solubility Data

The solubility of **hexaamminenickel(II)** sulfate in aqueous ammonia is significantly influenced by both the concentration of free ammonia and the temperature. Research indicates that the solubility of **hexaamminenickel(II)** sulfate decreases rapidly with an increase in the free ammonia concentration in the solution.<sup>[1][2][3]</sup> Conversely, an increase in temperature leads to a higher solubility of the complex.<sup>[1][2][3]</sup>

The following table summarizes the quantitative solubility data for **hexaamminenickel(II)** sulfate in aqueous ammonia solutions at various temperatures and free ammonia concentrations, as determined by Sato, T., et al. (1978).

Temperature (°C)	Free NH <sub>3</sub> ( g/100g solv.)	Ni <sup>2+</sup> ( g/100g solv.)
0	0.0	0.85
0	5.0	0.42
0	10.0	0.21
0	15.0	0.11
0	20.0	0.06
0	25.0	0.04
0	30.0	0.03
0	35.0	0.02
25	0.0	1.20
25	5.0	0.60
25	10.0	0.30
25	15.0	0.15
25	20.0	0.08
25	25.0	0.05
25	30.0	0.04
25	35.0	0.03
55	0.0	1.80
55	5.0	0.90
55	10.0	0.45
55	15.0	0.23
55	20.0	0.12
55	25.0	0.07
55	30.0	0.05

55	35.0	0.04
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Data sourced from Sato, T., Suda, T., Uchida, H., & Okabe, T. (1978). Solubility of **Hexaamminenickel(II)** Complexes in Aqueous Ammonia Solution and the Thermal Decomposition of Ammine Complexes of Nickel(II). Bulletin of the Chemical Society of Japan. [\[1\]](#)

## Experimental Protocol for Solubility Determination

The following methodology outlines the key steps for determining the solubility of **hexaamminenickel(II)** sulfate in aqueous ammonia, based on the protocol described by Sato, T., et al. (1978).[\[1\]](#)

Objective: To determine the equilibrium concentration of  $\text{Ni}^{2+}$  in aqueous ammonia solutions at a constant temperature.

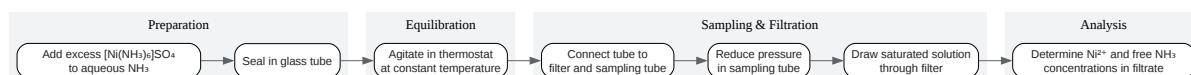
Materials and Apparatus:

- **Hexaamminenickel(II)** sulfate crystals
- Aqueous ammonia solutions of varying concentrations
- Sealed glass tubes
- Thermostatically controlled agitator
- Glass filter
- Sampling tube
- Aspirator
- Analytical balance
- Apparatus for nickel and ammonia concentration analysis (e.g., titration, spectrophotometry)

Procedure:

- Sample Preparation: A supersaturated solution is prepared by adding an excess amount of **hexaamminenickel(II)** sulfate to 15 ml of an aqueous ammonia solution of a desired concentration in a 25 ml sealed glass tube.
- Equilibration: The sealed tube is placed in a thermostat and agitated at a constant speed (e.g., 15 r.p.m.) for a sufficient time (e.g., 1 hour) to ensure equilibrium is reached. The temperature of the thermostat is maintained at the desired experimental temperature (e.g., 0, 25, or 55 °C).
- Sampling: After equilibration, the sealed tube is connected to a glass filter and a sampling tube. The pressure in the sampling tube is reduced using an aspirator.
- Filtration: The stopcocks are opened to allow the saturated solution to be drawn through the glass filter into the sampling tube, separating the solid phase from the liquid phase.
- Analysis: The collected sample of the saturated solution is then analyzed to determine the concentration of nickel ions and free ammonia.

The following diagram illustrates the experimental workflow for the solubility determination.

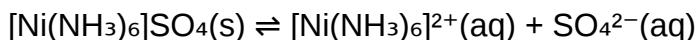


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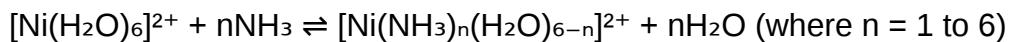
**Figure 1:** Experimental workflow for solubility determination.

## Chemical Equilibria

The dissolution of **hexaamminenickel(II)** sulfate in aqueous ammonia involves a complex equilibrium between the solid phase and the various nickel(II)-ammine complexes in solution. The primary equilibrium can be represented as:

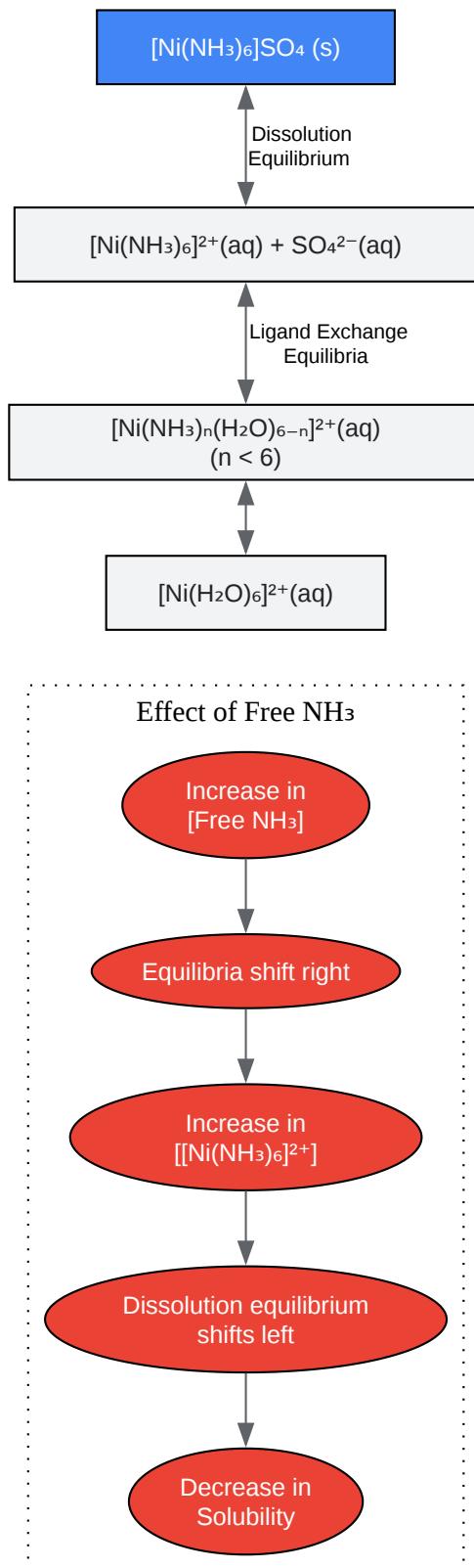


The **hexaamminenickel(II)** ion in solution is in equilibrium with other nickel(II)-ammine complexes with lower coordination numbers, as well as the aquated nickel(II) ion,  $[\text{Ni}(\text{H}_2\text{O})_6]^{2+}$ . The distribution of these species is dependent on the concentration of free ammonia.



An increase in the concentration of free ammonia shifts the equilibrium towards the formation of the **hexaamminenickel(II)** ion,  $[\text{Ni}(\text{NH}_3)_6]^{2+}$ . According to Le Chatelier's principle, this increase in the concentration of the common ion,  $[\text{Ni}(\text{NH}_3)_6]^{2+}$ , drives the dissolution equilibrium of solid  $[\text{Ni}(\text{NH}_3)_6]\text{SO}_4$  to the left, resulting in a decrease in its solubility.

The following diagram illustrates the logical relationship of the chemical equilibria involved in the dissolution process.



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**Figure 2:** Chemical equilibria in the dissolution of  $[\text{Ni}(\text{NH}_3)_6]\text{SO}_4$ .

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